

Mti-31: In Vitro Application Notes and Experimental Protocols

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Compound of Interest

Compound Name: Mti-31

Cat. No.: B11928347

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Abstract

Mti-31 is a potent and highly selective, orally active dual inhibitor of mTORC1 and mTORC2.[1][2] As a critical regulator of cell growth, proliferation, and metabolism, the mTOR signaling pathway is frequently dysregulated in cancer, making it a key therapeutic target.[3][4][5] **Mti-31** demonstrates significant anti-tumor activity in preclinical models, including non-small cell lung cancer (NSCLC), by inhibiting cell proliferation, inducing apoptosis, and suppressing metastasis.[6][7] These application notes provide detailed protocols for key in vitro experiments to evaluate the efficacy and mechanism of action of **Mti-31**.

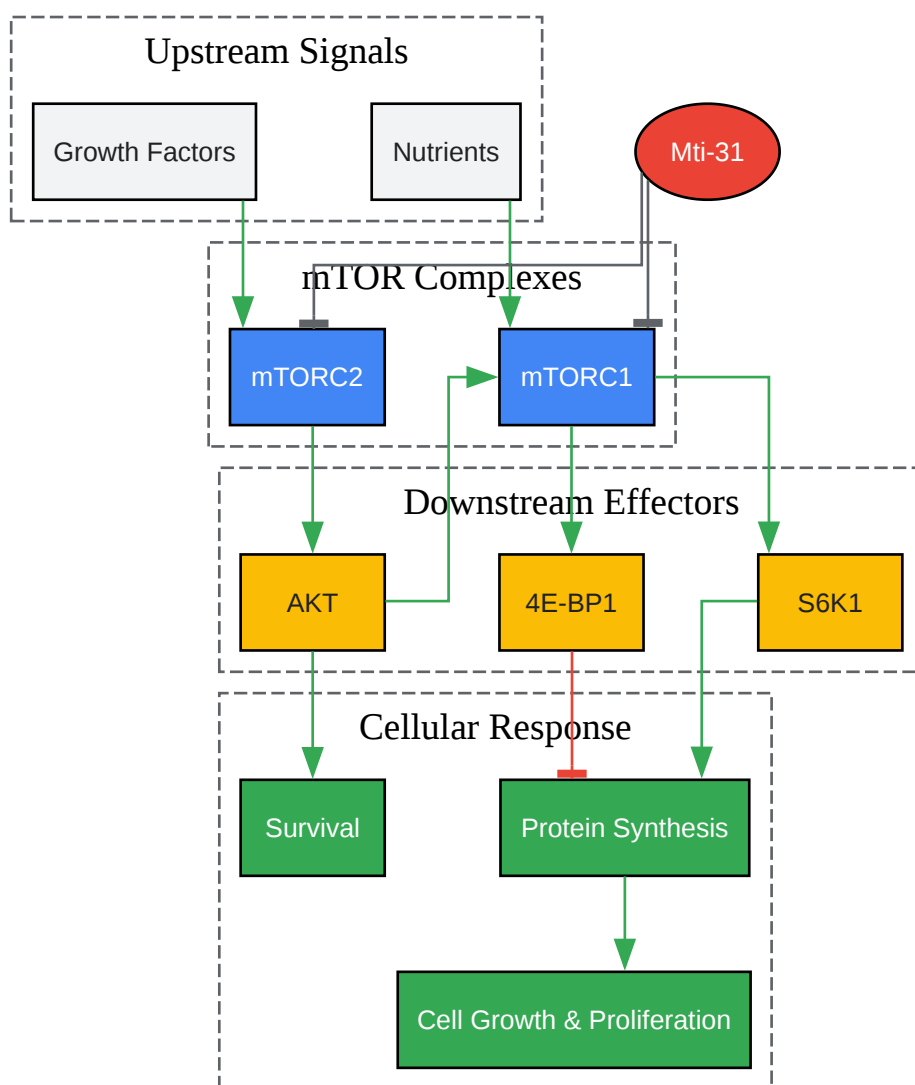
Quantitative Data Summary

The following tables summarize the key quantitative data for **Mti-31** based on in vitro studies.

Parameter	Value	Assay Condition	Reference
Kd (mTOR)	0.20 nM	mTOR binding assay	[1]
IC50 (mTOR)	39 nM	LANCE assay of mTOR substrate phosphorylation (100 μ M ATP)	[1]
Selectivity	>5000-fold	Over PIK3CA, PIK3CB, and PIK3G in mTOR binding assays	[1]
Cell Proliferation IC50	<1 μ mol/L	Multiple NSCLC cell models (EGFR/T790M, EML4-ALK, c-Met, or KRAS)	[6][7]
mTORC1/2 Substrate Inhibition (IC50)	\leq 0.12 μ M	50% inhibition of P-S6K1(T389), P-S6(S235/6), P-4EBP1(T70), and P-AKT(S473) after 6h treatment in 786-O, U87MG, and MDA-MB-453 cells	[1]

Signaling Pathway

Mti-31 is an ATP-competitive inhibitor that targets the kinase domain of mTOR, thereby blocking the activity of both mTORC1 and mTORC2 complexes. This dual inhibition prevents the phosphorylation of key downstream effectors involved in protein synthesis, cell growth, and survival.

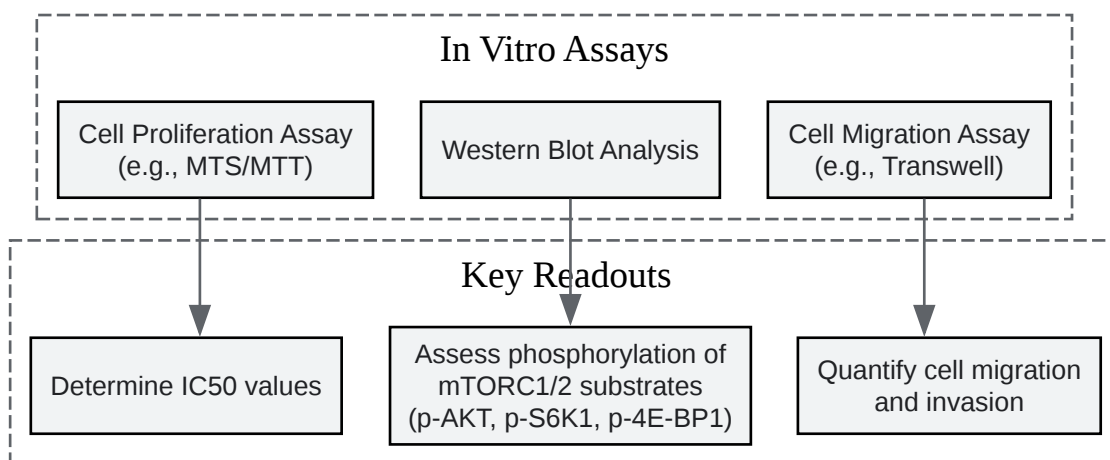


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Caption: **Mti-31** inhibits mTORC1 and mTORC2 signaling pathways.

Experimental Workflow

A general workflow for the in vitro evaluation of **Mti-31** is outlined below. This workflow starts with assessing the compound's effect on cell viability and proliferation, followed by mechanistic studies to confirm target engagement and downstream effects.



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